

A Comparative Guide to the Efficacy of Dengue Virus (DENV) Entry Inhibitors

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The rising incidence of dengue fever worldwide, coupled with the absence of broadly effective vaccines or specific antiviral therapies, underscores the urgent need for novel therapeutic strategies.^{[1][2]} The entry of the dengue virus (DENV) into host cells is the first critical step in its lifecycle, making it an attractive target for antiviral drug development.^{[3][4]} This guide provides an objective comparison of different classes of DENV entry inhibitors, supported by quantitative experimental data, detailed methodologies, and pathway visualizations to aid in research and development efforts.

The Dengue Virus Entry Pathway: A Key Therapeutic Target

DENV, an enveloped virus, enters host cells through a multi-step process mediated by its envelope (E) glycoprotein.^{[2][3]} The process begins with the virus attaching to various receptors on the host cell surface, followed by clathrin-mediated endocytosis.^{[3][5]} Within the endosome, the acidic environment triggers a significant conformational change in the E protein, causing its native dimeric structure to rearrange into a fusogenic trimeric state.^{[4][6]} This rearrangement exposes a fusion loop that inserts into the endosomal membrane, facilitating the fusion of the viral and host membranes and the subsequent release of the viral RNA genome into the cytoplasm.^{[5][6]} Inhibiting any of these crucial steps can effectively halt the infection.

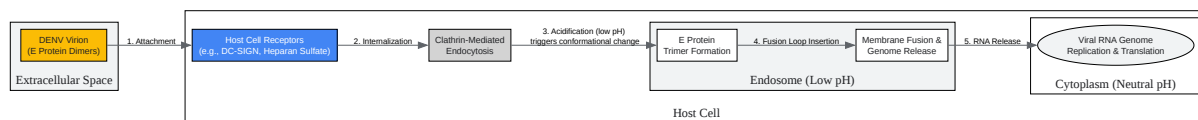


Figure 1: Dengue Virus Entry Pathway

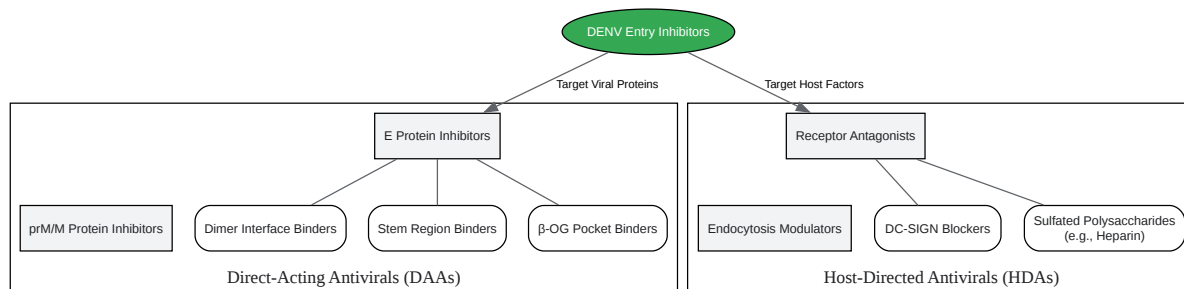


Figure 2: Classification of DENV Entry Inhibitors

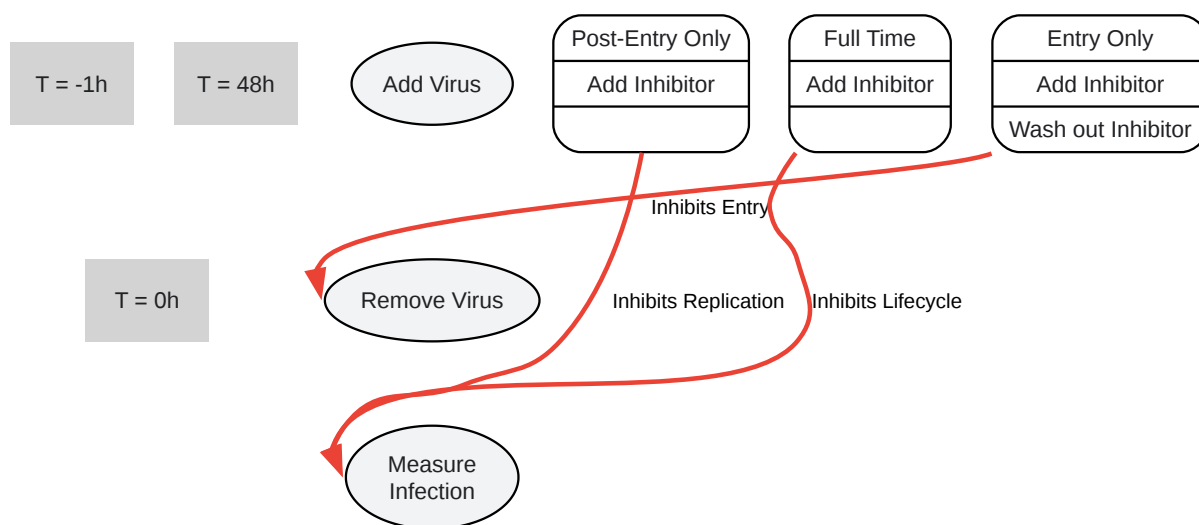


Figure 3: Time-of-Addition Assay Workflow

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